

Technical Guide: (S)-6-Methylpiperidine-3-carboxamide

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Compound of Interest

Compound Name: 6-Methylpiperidine-3-carboxamide

CAS No.: 89940-83-0

Cat. No.: B1614401

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Executive Summary

(S)-6-Methylpiperidine-3-carboxamide (often referred to as 6-methylnipecotamide) represents a privileged scaffold in medicinal chemistry, valued for its ability to restrict conformational freedom in peptidomimetics and kinase inhibitors. Unlike the unsubstituted piperidine-3-carboxamide, the introduction of a methyl group at the C6 position (S-configuration) creates a "conformational anchor," biasing the ring pucker and influencing the vector of the C3-amide substituent. This guide details the structural dynamics, synthetic pathways, and pharmacological utility of this specific stereoisomer.

Structural Analysis & Stereochemistry

Stereochemical Nomenclature

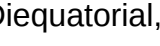
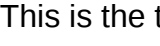
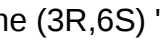
The molecule contains two chiral centers: C6 and C3.

- Fixed Center: The (S)-configuration at C6 is the defining feature of this scaffold.

- Variable Center: The C3 position bearing the carboxamide group can exist as either (R) or (S). This results in two distinct diastereomers relative to the (S)-6-methyl anchor:
 - (3S,6S)-Isomer (Cis): Both substituents are cis relative to the ring plane.
 - (3R,6S)-Isomer (Trans): The substituents are trans relative to the ring plane.

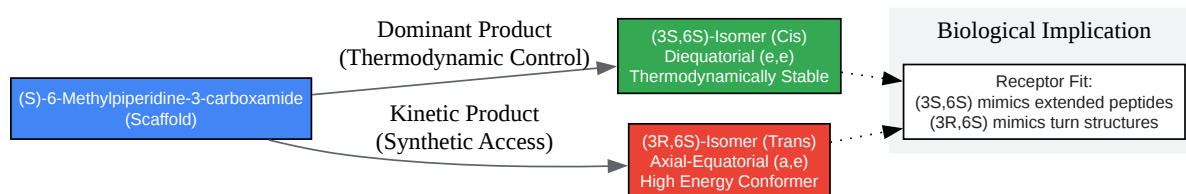
Conformational Dynamics (The "Anchor" Effect)

In saturated six-membered heterocycles, substituents prefer the equatorial orientation to minimize 1,3-diaxial steric strain.

- The (3S,6S) "Cis" Conformer: In a 1,3-disubstituted piperidine, the cis relationship allows both the C6-methyl and C3-carboxamide groups to adopt equatorial positions simultaneously (Diequatorial, ). This is the thermodynamically dominant conformation ( kcal/mol relative to diaxial).
- The (3R,6S) "Trans" Conformer: The trans relationship forces one substituent to be axial while the other is equatorial ( or ). Since the carboxamide group is larger than the methyl group (A-value ~1.4 vs 1.7), the equilibrium favors the form where the carboxamide is equatorial and the C6-methyl is axial, or vice versa depending on specific solvation and N-substitution. This inherent strain makes the trans isomer a valuable probe for inducing specific "active" conformations in receptor binding pockets.

Graphviz Diagram: Conformational Analysis

The following diagram illustrates the stereochemical relationship and stability ranking.



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Figure 1: Conformational energy landscape of the (S)-6-methylpiperidine-3-carboxamide isomers.

Synthetic Methodologies

Synthesis of the enantiopure (S)-6-methyl scaffold requires overcoming the challenge of controlling two remote stereocenters.

Route A: Hydrogenation of 6-Methylnicotinamide (Industrial Route)

This method is cost-effective but yields a mixture of diastereomers requiring separation.

- Precursor: 6-Methylnicotinamide (commercially available).
- Hydrogenation: Reaction with
(50 psi) using
or
in acetic acid.
 - Mechanism:[1] The pyridine ring is reduced. The catalyst approach dictates the cis/trans ratio. Rhodium tends to favor cis (all-syn addition).
- Chiral Resolution: The resulting racemic cis/trans mixture is resolved using chiral acids (e.g., L-Tartaric acid or Dibenzoyle-L-tartaric acid) to isolate the (S)-enantiomer.

Route B: Asymmetric Synthesis (De Novo)

For high-value pharmaceutical intermediates, a stereoselective route is preferred to avoid yield loss during resolution.

- Chiral Auxiliary: Use of (S)-phenylethylamine to form a chiral imine/enamine.
- Cyclization: Aza-Diels-Alder reaction or intramolecular Michael addition of chiral amino-esters.
- Functionalization: Selective ammonolysis of the C3-ester to the carboxamide.

Detailed Protocol: Chiral Resolution of (Cis)-Isomer

Note: This protocol isolates the (3S,6S) form from a racemic cis-mixture.

Step	Reagent/Condition	Observation/Rationale
1. Salt Formation	Dissolve racemic cis-6-methylnipecotamide in hot EtOH. Add 0.5 eq of (-)-Dibenzoyl-L-tartaric acid.	Forms diastereomeric salts. The (3S,6S) salt is typically less soluble.
2. Crystallization	Cool slowly to 4°C over 12 hours.	Rapid cooling traps impurities. Slow growth ensures high ee.
3. Filtration	Filter white precipitate; wash with cold EtOH.	Removes the soluble (3R,6R) salt isomer.
4. Free Basing	Suspend solid in , treat with 1M NaOH.	Regenerates the free amine base. ^[2]
5. Analysis	Chiral HPLC (Chiralpak AD-H).	Target: >98% ee.

Medicinal Chemistry Applications

The (S)-6-methylpiperidine-3-carboxamide scaffold acts as a bioisostere for proline or substituted aromatic rings in drug design.

Janus Kinase (JAK) Inhibitors

Similar to Tofacitinib (which uses a 3-aminopiperidine/4-methyl core), the 3-carboxamide variant targets the ATP-binding pocket of kinases. The 6-methyl group provides hydrophobic bulk that fills the selectivity pocket (gatekeeper region), potentially improving selectivity for JAK3 over JAK1/2.

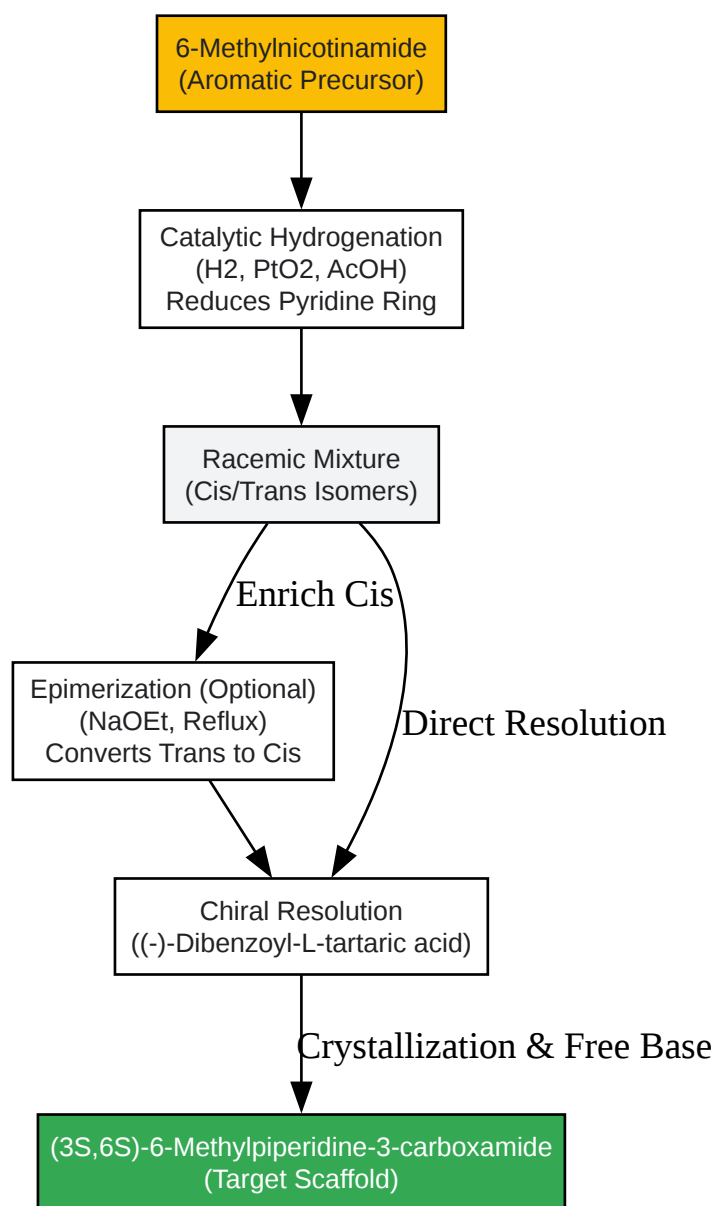
Orexin Receptor Antagonists

In the development of dual orexin receptor antagonists (DORAs), the piperidine ring serves as a central spacer. The 6-methyl group locks the conformation, reducing the entropic penalty upon binding. The (3R,6S)-trans isomer is often explored here to orient the amide vector perpendicular to the hydrophobic methyl group, mimicking a specific peptide turn.

Antimalarial Proteasome Inhibitors

Recent studies (e.g., Nature 2016, J. Med. Chem.) have identified piperidine-3-carboxamides as potent inhibitors of the Plasmodium falciparum 20S proteasome.[3] The amide nitrogen forms hydrogen bonds with the threonine active site, while the piperidine core occupies the S1 specificity pocket.

Graphviz Diagram: Synthetic Workflow



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Figure 2: Synthetic pathway from aromatic precursor to enantiopure scaffold.

Analytical Characterization

Validating the structure requires distinguishing the diastereomers using NMR spectroscopy.

¹H-NMR Signature (CDCl₃, 400 MHz)

- Cis (3S,6S): The proton at C3 (

) is axial. It typically appears as a multiplet with large coupling constants (

Hz) due to coupling with the axial proton at C2 and C4.

- **Trans (3R,6S):** If the C3-carboxamide is axial (less stable), the proton is equatorial, showing smaller coupling constants (Hz).
- **Methyl Group:** The C6-methyl doublet appears around 1.1 ppm. In the cis isomer, the methyl is equatorial; in the trans isomer (if methyl is axial), the shift is shielded upfield due to 1,3-diaxial compression.

Mass Spectrometry[4]

- **Formula:**
- **Exact Mass:** 142.1106
- **Fragmentation:** Common loss of the carboxamide group () and ring cleavage patterns typical of piperidines.

References

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- Chiral Piperidine Scaffolds: Title: Application of Chiral Piperidine Scaffolds in Drug Design.[4]
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